

Part 1: KRN2 - A Selective Inhibitor of the NFAT5 Signaling Pathway

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Compound of Interest

Compound Name: KRN2

Cat. No.: B10800736

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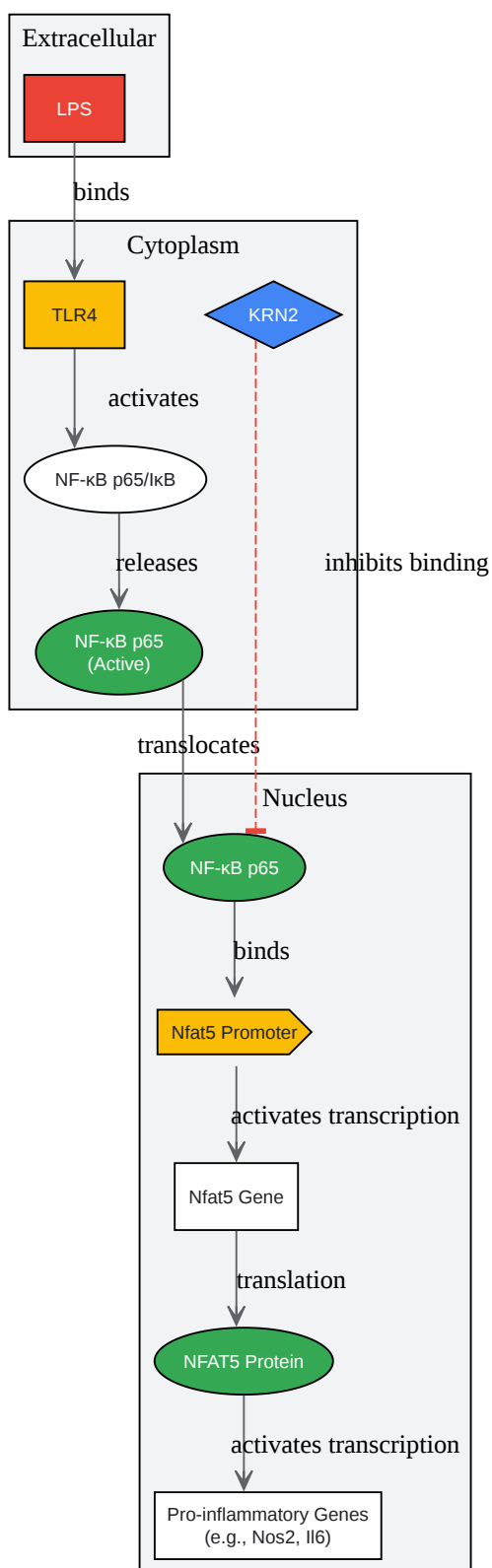
KRN2 is a novel synthetic protoberberine, 13-(2-fluoro)-benzylberberine, identified through high-throughput screening as a potent and selective inhibitor of the Nuclear Factor of Activated T cells 5 (NFAT5).^{[1][2][3]} NFAT5 is a transcription factor implicated in the pathogenesis of various inflammatory diseases, including chronic arthritis.^{[1][4]} **KRN2** presents a promising therapeutic agent by selectively targeting inflammatory NFAT5 activation.^[4]

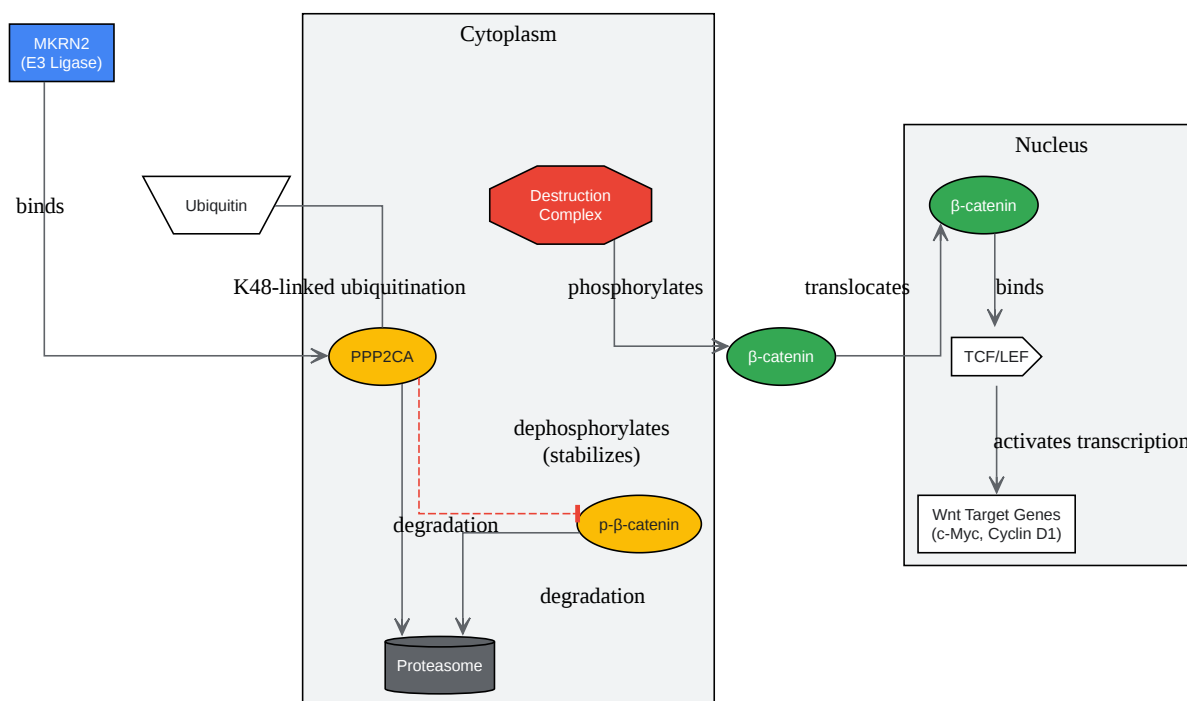
Core Signaling Pathway

Under inflammatory conditions, such as stimulation by lipopolysaccharide (LPS), the transcription factor NF-κB (specifically the p65 subunit) is activated.^[1] Activated NF-κB p65 translocates to the nucleus and binds to consensus sites on the promoter region of the Nfat5 gene, driving its transcription and subsequent protein expression.^{[1][2]} Elevated NFAT5 levels then lead to the transcription of various pro-inflammatory genes, including Nos2 (inducible nitric oxide synthase) and Il6 (Interleukin-6), key mediators of the inflammatory response seen in chronic arthritis.^{[1][4]}

The small molecule **KRN2** exerts its inhibitory effect by directly interfering with the inflammatory signaling cascade that upregulates NFAT5. It blocks the binding of the NF-κB p65 subunit to the Nfat5 promoter.^{[1][2]} This action prevents the transcriptional activation of Nfat5, leading to reduced expression of NFAT5 protein and, consequently, the downregulation of its pro-inflammatory target genes.^[1] Notably, **KRN2** selectively inhibits this LPS-induced "inflammatory" NFAT5 activation without affecting the "osmotic" activation of NFAT5 induced by

hypertonic stress, suggesting a targeted mechanism of action with potentially fewer off-target effects.[\[1\]](#)[\[4\]](#)





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- 4. Role of NFAT5 in the Immune System and Pathogenesis of Autoimmune Diseases - PMC [pmc.ncbi.nlm.nih.gov]
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